Application Notes and Protocols for Generating and Analyzing BUR1 Temperature-Sensitive Mutants

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Compound of Interest

Compound Name:	*BUR1*
CAS No.:	*23000-46-6*
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These application notes provide a comprehensive guide to generating and analyzing temperature-sensitive (ts) mutants of the **BUR1** gene in Saccharomyces cerevisiae. **BUR1** is a cyclin-dependent kinase (CDK) involved in crucial cellular processes, including transcription elongation, histone modification, and cell cycle control, making its conditional inactivation a powerful tool for functional analysis and drug target validation.

Introduction to **BUR1** Function

The **Bur1** kinase, in complex with its cyclin Bur2, plays a multifaceted role in eukaryotic gene regulation. It is implicated in the phosphorylation of the C-terminal domain (CTD) of RNA polymerase II, a key step in the transition from transcription initiation to elongation.[1] Additionally, the **Bur1**/Bur2 complex is required for the monoubiquitination of histone H2B by the Rad6/Bre1 complex, which in turn influences histone H3 methylation by COMPASS. Recent

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studies have also linked **Bur1** to cell cycle progression, where it functions in parallel with the TORC1 signaling pathway to mediate vacuole-dependent advancement through the G1 phase. [2] Given its central role in these fundamental processes, studying the effects of its conditional inactivation through temperature-sensitive mutants can provide deep insights into its mechanisms of action and its potential as a therapeutic target.

Generating **BUR1** Temperature-Sensitive Mutants

The generation of temperature-sensitive alleles of essential genes like **BUR1** is a cornerstone of yeast genetics. These mutants function normally at a permissive temperature but lose function at a higher, restrictive temperature, allowing for controlled inactivation of the gene product. A common and effective method for generating such mutants is through error-prone PCR mutagenesis followed by plasmid shuffling.

Experimental Protocol: Generation of **bur1**-ts Alleles by Plasmid Shuffling

This protocol outlines the generation of a library of **BUR1** mutants and the subsequent screening for temperature-sensitive phenotypes.

Materials:

- Yeast strain heterozygous for a **BUR1** deletion (**bur1**Δ/**BUR1**)
- A URA3-marked plasmid carrying the wild-type **BUR1** gene (pRS316-**BUR1**)
- A LEU2-marked plasmid for cloning the **BUR1** mutant library (e.g., pRS315)
- Primers flanking the **BUR1** open reading frame (ORF)
- Taq polymerase and dNTPs for error-prone PCR
- $MnCl_2$
- Yeast transformation reagents (Lithium Acetate/PEG method)
- Standard yeast media: YPD, SC-Ura, SC-Leu, SC-Ura-Leu, and plates containing 5-fluoroorotic acid (5-FOA)

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Procedure:

- Error-Prone PCR of the **BUR1** ORF:
  - Amplify the **BUR1** ORF using primers that add restriction sites compatible with your cloning vector (pRS315).
  - To introduce random mutations, perform the PCR under error-prone conditions by adding $MnCl_2$ to the reaction mixture and using a non-proofreading Taq polymerase. Adjust the $MnCl_2$ concentration to achieve a desired mutation rate.
- Library Construction:
  - Digest the PCR products and the pRS315 vector with the corresponding restriction enzymes.
  - Ligate the mutagenized **BUR1** fragments into the pRS315 vector to create a mutant library.
  - Transform the ligation mixture into E. coli and pool the resulting colonies to create the plasmid library.
- Plasmid Shuffling in Yeast:
  - Transform the **bur1**Δ/**BUR1** heterozygous diploid strain carrying the pRS316-**BUR1** (URA3) plasmid with the pRS315-**bur1** mutant library (LEU2).
  - Select for transformants on SC-Ura-Leu plates.
- Screening for Temperature-Sensitive Mutants:
  - Replica-plate the colonies onto SC-Leu plates containing 5-FOA. 5-FOA is toxic to cells expressing the URA3 gene, thus selecting for cells that have lost the pRS316-**BUR1** plasmid.
  - Incubate one replica plate at a permissive temperature (e.g., 25°C or 30°C) and another at a restrictive temperature (e.g., 37°C).

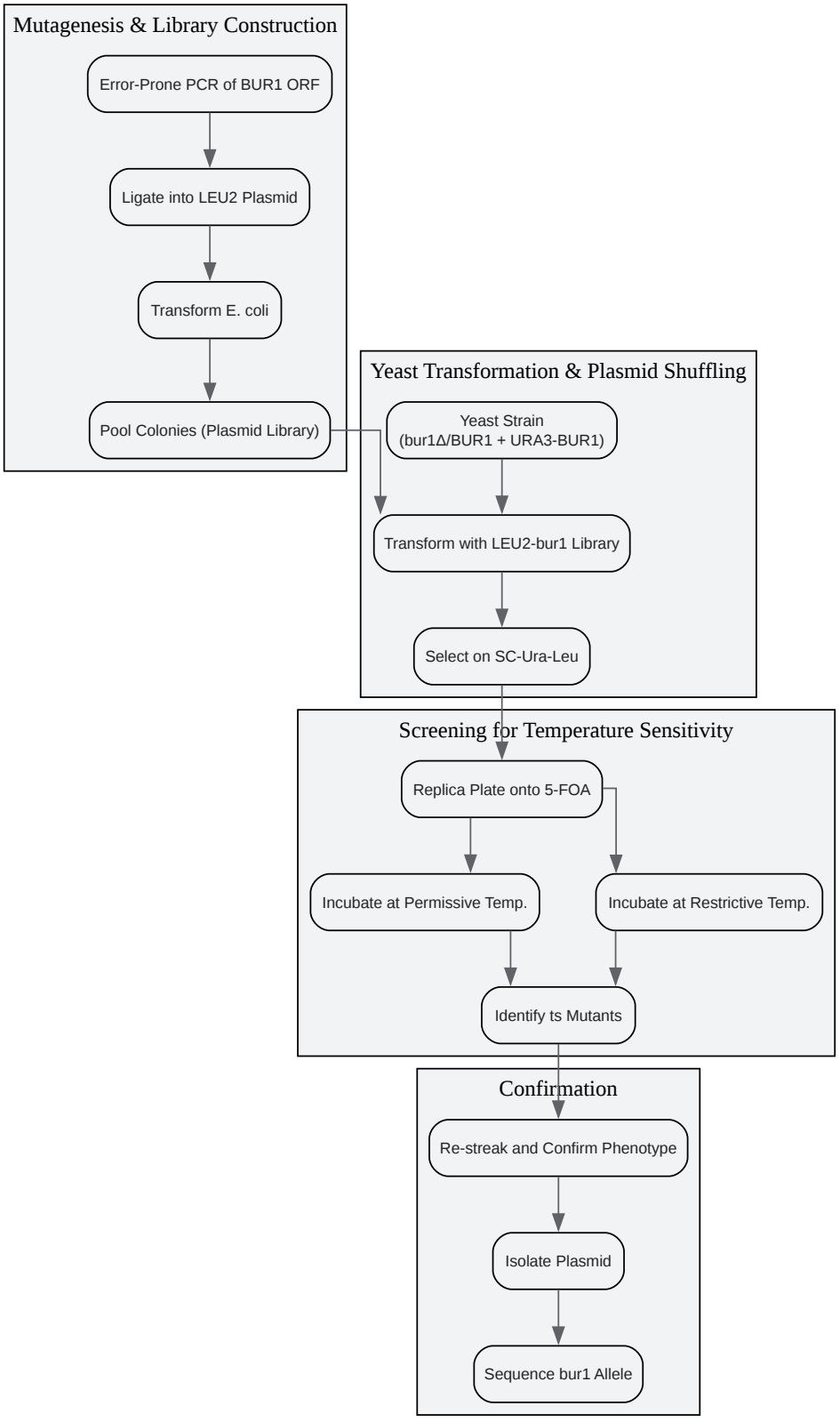
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- Identify colonies that grow at the permissive temperature but fail to grow at the restrictive temperature. These are your candidate **bur1**-ts mutants.

- Confirmation of Temperature Sensitivity:
  - Isolate the candidate colonies and re-streak them on YPD plates at both permissive and restrictive temperatures to confirm the ts phenotype.
  - Isolate the pRS315-**bur1** plasmid from the confirmed ts strains and sequence the **bur1** allele to identify the causative mutation(s).

Experimental Workflow for Generating **bur1**-ts Mutants

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Caption: Workflow for generating **bur1**-ts mutants.

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Analyzing **BUR1** Temperature-Sensitive Mutants

Once generated, **bur1**-ts mutants can be subjected to a variety of analyses to dissect the functions of **Bur1**.

Phenotypic Analysis

A primary step in characterizing **bur1**-ts mutants is to assess their growth phenotypes under different conditions.

Phenotype	Condition	Observed Effect in bur1 mutants	Reference Alleles
Temperature Sensitivity	Growth at 37°C	Reduced or no growth	bur1-23, bur1-80
Cold Sensitivity	Growth at 12°C or 16°C	Reduced growth	Some bur1 alleles show this phenotype
Drug Sensitivity	Growth on media with 6-azauracil (6AU)	Increased sensitivity	bur1-23
Drug Sensitivity	Growth on media with mycophenolic acid (MPA)	Increased sensitivity	bur1-23
Synthetic Lethality	Combination with ctk1Δ	Lethal	Several bur1 alleles
Synthetic Lethality	Combination with spt5-194	Lethal	Several bur1 alleles
Cell Cycle Defect	G1 phase progression	Delayed G1/S transition	bur1-267, bur1-107

Table 1: Summary of Phenotypes of **bur1** Temperature-Sensitive Mutants. Data compiled from multiple studies.

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Investigating the Role of **Bur1** in Transcription Elongation

Chromatin immunoprecipitation (ChIP) can be used to examine the association of RNA polymerase II (RNAPII) with transcribed regions in **bur1**-ts mutants. A common finding is a decreased ratio of RNAPII at the 3' end of genes relative to the promoter region at the restrictive temperature, indicative of an elongation defect.

Materials:

- Wild-type and **bur1**-ts yeast strains
- Formaldehyde (37%)
- Glycine (2.5 M)
- Lysis buffer, FA lysis buffer
- Glass beads
- Sonicator
- Antibody against an RNAPII subunit (e.g., Rpb3) or the CTD
- Protein A or Protein G agarose beads
- Wash buffers
- Elution buffer
- Proteinase K
- Phenol:chloroform:isoamyl alcohol
- Ethanol
- qPCR primers for promoter and 3' regions of a target gene (e.g., PMA1)

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Procedure:

- Cross-linking:
  - Grow yeast cultures to mid-log phase at the permissive temperature, then shift half of the culture to the restrictive temperature for a defined period (e.g., 2-4 hours).
  - Add formaldehyde to a final concentration of 1% and incubate for 20 minutes at room temperature.
  - Quench the cross-linking by adding glycine to a final concentration of 125 mM.
- Cell Lysis and Chromatin Shearing:
  - Harvest cells and wash with cold TBS.
  - Resuspend cells in lysis buffer and lyse by bead beating.
  - Pellet the chromatin and resuspend in FA lysis buffer.
  - Shear the chromatin to an average size of 200-500 bp by sonication.
- Immunoprecipitation:
  - Pre-clear the chromatin with protein A/G beads.
  - Incubate a portion of the chromatin with the specific antibody overnight at 4°C.
  - Add protein A/G beads to capture the antibody-protein-DNA complexes.
- Washes and Elution:
  - Wash the beads sequentially with low salt, high salt, LiCl, and TE buffers to remove non-specific binding.
  - Elute the complexes from the beads with elution buffer.
- Reverse Cross-linking and DNA Purification:

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- Add NaCl to the eluate and incubate at 65°C overnight to reverse the cross-links.
- Treat with RNase A and Proteinase K.
- Purify the DNA by phenol:chloroform extraction and ethanol precipitation.

- Quantitative PCR (qPCR):
  - Perform qPCR using primers specific to the promoter and 3' regions of a gene of interest.
  - Calculate the relative occupancy of RNAPII as the ratio of immunoprecipitated DNA to input DNA.

Assessing **Bur1** Kinase Activity

In vitro kinase assays are essential for determining whether mutations in **BUR1** affect its catalytic activity.

Materials:

- Yeast strains expressing epitope-tagged wild-type or mutant **Bur1**
- Immunoprecipitation buffer
- Antibody against the epitope tag (e.g., anti-HA)
- Protein A or Protein G agarose beads
- Kinase buffer
- Recombinant substrate (e.g., GST-CTD of Rpb1 or GST-Sch9)
- [γ-^{32}P]ATP
- SDS-PAGE gels and autoradiography equipment

Procedure:

- Immunoprecipitation of **Bur1** Kinase:

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- Prepare cell extracts from yeast strains expressing tagged **Bur1**.
- Incubate the extract with the specific antibody to immunoprecipitate the **Bur1** complex.
- Capture the immune complexes with protein A/G beads.

- Kinase Reaction:
  - Wash the immunoprecipitated beads extensively.
  - Resuspend the beads in kinase buffer containing the recombinant substrate and [γ-^{32}P]ATP.
  - Incubate at 30°C for 30 minutes.

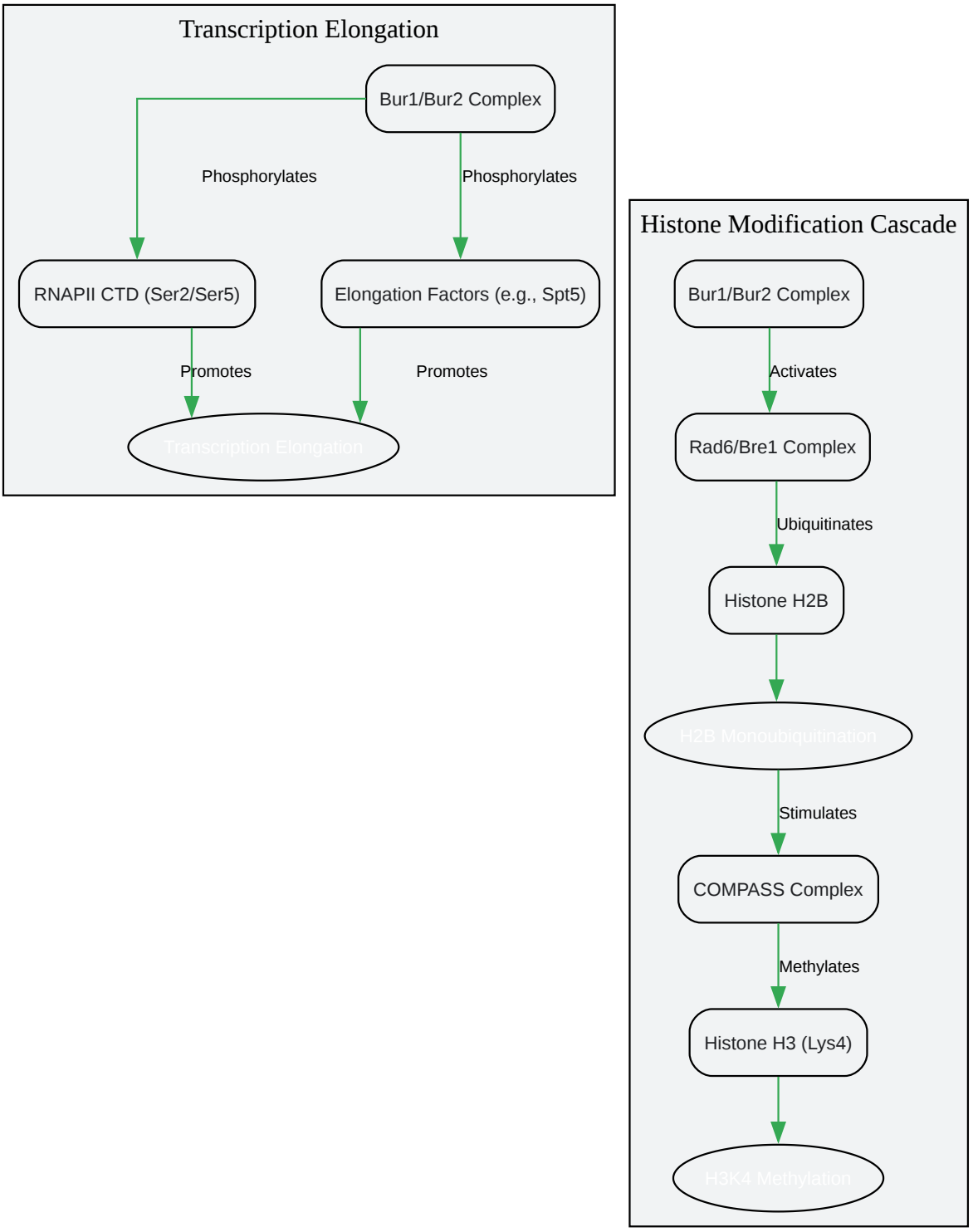
- Analysis:
  - Stop the reaction by adding SDS sample buffer and boiling.
  - Separate the proteins by SDS-PAGE.
  - Visualize the phosphorylated substrate by autoradiography.

BUR1 Signaling Pathways

Bur1 is involved in multiple signaling pathways that regulate gene expression and cell cycle progression.

Bur1 in Transcription Elongation and Histone Modification

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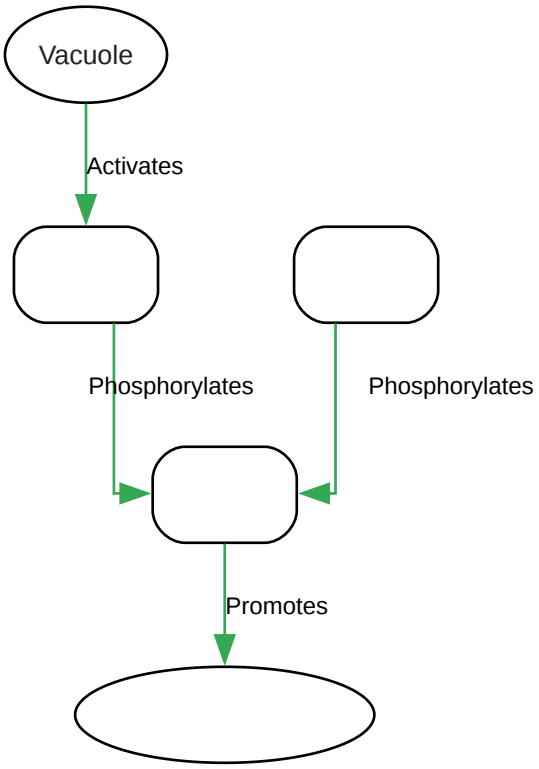


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Caption: **Bur1**'s role in transcription and histone modification.

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Bur1 in Cell Cycle Progression



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Caption: **Bur1**'s involvement in vacuole-mediated cell cycle control.

Conclusion

The generation and analysis of temperature-sensitive mutants of **BUR1** provide a powerful framework for dissecting its diverse roles in transcription, chromatin modification, and cell cycle regulation. The protocols and data presented here offer a comprehensive resource for researchers and drug development professionals to investigate the function of this essential kinase and to explore its potential as a therapeutic target.

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